

Personal protective equipment for handling 1-Phenylundecane-1,11-diol

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Compound of Interest

Compound Name: 1-Phenylundecane-1,11-diol

Cat. No.: B15424995

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Essential Safety and Handling of 1-Phenylundecane-1,11-diol

Disclaimer: A specific Safety Data Sheet (SDS) for **1-Phenylundecane-1,11-diol** was not publicly available at the time of this writing. The following guidance is based on the chemical properties of similar compounds, including long-chain diols and aromatic hydrocarbons. It is imperative to handle this chemical with caution in a well-ventilated laboratory setting and to conduct a thorough risk assessment before use.

Immediate Safety and Personal Protective Equipment (PPE)

When handling **1-Phenylundecane-1,11-diol**, a comprehensive approach to personal protection is essential to minimize exposure and ensure safety. The following table summarizes the recommended Personal Protective Equipment (PPE).

Protection Type	Recommended Equipment	Rationale
Eye and Face Protection	Chemical safety goggles and a face shield. [1] [2] [3]	To protect against potential splashes of the chemical that could cause eye irritation or injury. A face shield offers an additional layer of protection for the entire face. [1] [2] [3]
Hand Protection	Chemical-resistant gloves (e.g., Nitrile, Neoprene, or Butyl rubber). [2] [4]	To prevent skin contact, which may cause irritation or allergic reactions. The choice of glove material should be based on the specific solvent used with the diol. [2]
Skin and Body Protection	A laboratory coat or chemical-resistant apron. [1] [5]	To protect against incidental skin contact and contamination of personal clothing.
Respiratory Protection	Use in a well-ventilated area or under a chemical fume hood. [2] [5]	To minimize the inhalation of any potential vapors or aerosols, which may cause respiratory irritation. [5]

Operational and Disposal Plans

Handling and Storage:

- Engineering Controls: Always handle **1-Phenylundecane-1,11-diol** in a well-ventilated area, preferably within a certified chemical fume hood to minimize inhalation exposure.[\[5\]](#)
Eyewash stations and safety showers should be readily accessible in the immediate work area.[\[6\]](#)
- Handling Practices: Avoid direct contact with skin and eyes.[\[5\]](#) Do not breathe any dust, fumes, or vapors that may be generated.[\[5\]](#) After handling, wash hands thoroughly with soap and water.[\[5\]](#)

- Storage Conditions: Store in a tightly sealed container in a cool, dry, and well-ventilated place, away from incompatible materials such as strong oxidizing agents.[7][8]

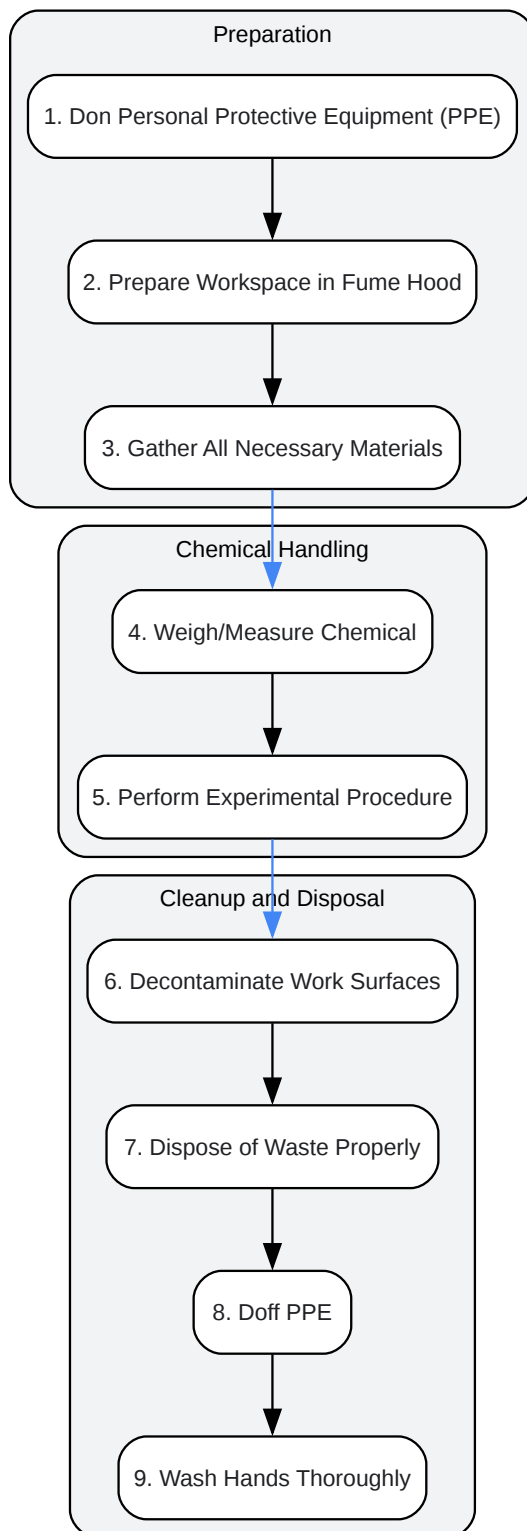
Disposal Plan:

- Waste Characterization: All waste containing **1-Phenylundecane-1,11-diol** must be treated as hazardous chemical waste.
- Containerization: Collect waste in a clearly labeled, sealed, and appropriate container.
- Disposal Method: Dispose of the chemical waste in accordance with all local, state, and federal regulations. Contact your institution's environmental health and safety (EHS) department for specific disposal procedures. Do not dispose of it down the drain or in regular trash.[9]

Experimental Workflow

The following diagram illustrates a standard workflow for the safe handling of **1-Phenylundecane-1,11-diol** in a laboratory setting.

Workflow for Handling 1-Phenylundecane-1,11-diol



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Caption: Safe handling workflow for **1-Phenylundecane-1,11-diol**.

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